structure and bonding in [Fe(TPP)]2O

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Compound of Interest

Compound Name:	*Iron (III) meso-tetraphenylporphine-MU-oxo dimer*
CAS No.:	*12582-61-5*
Cat. No.:	*B081709*

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An In-depth Technical Guide to the Structure and Bonding in μ-Oxo-Bis(tetraphenylporphyrinato)iron(III) ([Fe(TPP)]$_2$O)

Introduction

μ-Oxo-bis(tetraphenylporphyrinato)iron(III), commonly abbreviated as [Fe(TPP)]$_2$O, stands as a cornerstone molecule in the field of bioinorganic chemistry. This dimeric iron porphyrin complex serves as a critical synthetic model for the active sites of various heme-containing proteins and enzymes, including cytochromes P450 and methane monooxygenases. Its well-defined structure and fascinating electronic properties have made it an invaluable subject of study for understanding fundamental concepts of structure, bonding, and magnetic coupling in multinuclear metalloenzymes. This guide provides a comprehensive technical overview of the molecular and electronic structure of [Fe(TPP)]$_2$O, intended for researchers and professionals in chemistry and drug development.

Molecular Architecture and Crystallographic Insights

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The defining feature of $[Fe(TPP)]_2O$ is its dimeric structure, where two five-coordinate iron(III) tetraphenylporphyrin units are linked by a single bridging oxygen atom. Extensive X-ray crystallographic studies have provided a detailed picture of its three-dimensional architecture.

Coordination Geometry and Iron Center Displacement

Each iron center in the dimer adopts a five-coordinate, square pyramidal geometry. The four nitrogen atoms of the porphyrin macrocycle form the base of the pyramid, while the bridging oxo ligand occupies the apical position. Due to the pull of the apical oxo ligand, the iron(III) ion is displaced from the mean plane of the four porphyrin nitrogen atoms (the N_4 plane) towards the oxygen. This displacement is a characteristic feature of five-coordinate, high-spin iron porphyrins and is typically around 0.5 Å.[1]

The Fe-O-Fe Bridge: A Near-Linear Linkage

The Fe-O-Fe linkage is the most scrutinized structural element of the molecule. In the non-fluorinated $[Fe(TPP)]_2O$ complex, this bridge is nearly linear, with a bond angle reported to be approximately 174.5-178.2°.[1][2] The Fe-O bond length is correspondingly short, measured at about 1.763 Å.[2] This geometry is crucial as it facilitates the electronic communication between the two iron centers, a topic that will be discussed in detail below.

Interestingly, modifications to the peripheral phenyl groups of the TPP ligand can subtly influence this geometry. For instance, fluorination of the phenyl rings, as seen in μ-oxo-bis[(octafluoro-meso-tetraphenylporphyrinato)iron(III)], results in a slightly more linear Fe-O-Fe angle of 178.34(19)° and a slightly longer Fe-O bond of 1.7816(6) Å.[2][3][4] In contrast, other related structures can exhibit significantly more bent Fe-O-Fe angles, which has profound effects on their magnetic properties.[5][6]

Electronic Structure and Antiferromagnetic Coupling

The electronic structure of $[Fe(TPP)]_2O$ is dominated by the interaction between the two iron centers, which is mediated by the bridging oxo ligand.

High-Spin Iron(III) Centers

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Mössbauer spectroscopy and magnetic susceptibility measurements confirm that each iron atom in the dimer is in the +3 oxidation state (ferric) and possesses a high-spin (S = 5/2) electron configuration.[7][8] In an isolated high-spin d^5 system, one would expect a significant magnetic moment. However, $[Fe(TPP)]_2O$ is essentially diamagnetic at room temperature, a phenomenon that points to a powerful interaction between the two paramagnetic centers.

Superexchange and Antiferromagnetic Coupling

The observed diamagnetism is a direct consequence of strong antiferromagnetic coupling between the two high-spin Fe(III) ions. This coupling occurs through a mechanism known as superexchange, where the p-orbitals of the bridging oxygen atom overlap with the d-orbitals of both iron centers, creating a pathway for the unpaired electrons to interact. The spins of the electrons on the adjacent iron centers align in an antiparallel fashion, effectively canceling each other out and resulting in a total spin state of S=0 for the molecule in its ground state.

The strength of this interaction is quantified by the exchange coupling constant, J. For $[Fe(TPP)]_2O$, the J value is approximately -136 cm^{-1}.[9] The negative sign signifies an antiferromagnetic interaction. The magnitude of J is sensitive to the geometry of the Fe-O-Fe bridge; a more linear angle and shorter Fe-O bonds generally lead to stronger orbital overlap and, consequently, a larger (more negative) J value and stronger antiferromagnetic coupling.[1]

Synthesis and Spectroscopic Characterization

The synthesis of $[Fe(TPP)]_2O$ is straightforward and typically achieved through the base-catalyzed hydrolysis of the precursor complex, iron(tetraphenylporphyrinato) chloride, Fe(TPP)Cl.[10]

Reaction: $2\ Fe(TPP)Cl + 2\ NaOH \rightarrow [Fe(TPP)]_2O + 2\ NaCl + H_2O$

A variety of spectroscopic techniques are essential for confirming the structure and electronic properties of the complex.

- Infrared (IR) Spectroscopy: A characteristic asymmetric Fe-O-Fe stretching vibration appears in the IR spectrum, typically around 800-900 cm^{-1}, providing direct evidence for the oxo bridge.

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- Mössbauer Spectroscopy: This technique is particularly powerful for probing the iron centers. The isomer shift and quadrupole splitting values are characteristic of high-spin Fe(III) in a square pyramidal environment.[7][11]

- UV-Vis Spectroscopy: The electronic spectrum is dominated by the intense Soret band (around 410-420 nm) and the weaker Q-bands (500-700 nm), which are characteristic of the porphyrin π-system.[12]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to the strong antiferromagnetic coupling, the molecule is NMR-active. Variable-temperature ^{13}C NMR studies can be used to determine the exchange-coupling constant in solution.[9]

Tabulated Structural and Magnetic Data

The following tables summarize key structural and magnetic parameters for $[Fe(TPP)]_2O$ and related complexes, illustrating the influence of peripheral substituents on the core structure.

Table 1: Selected Structural Parameters of $[Fe(TPP)]_2O$ and Derivatives

Compound	Fe-O Bond Length (Å)	Fe-O-Fe Angle (°)	Fe Displacement from N_4 Plane (Å)	Reference
$[(TPP)Fe]_2O$	1.763(1)	174.5(1)	~0.50	[2]
$[(TTP)Fe]_2O$	1.74(3)	178.2(3)	0.53	[1]
$[(FeTPPF_{28})_2O]$	1.7816(6)	178.34(19)	N/A	[2]

TTP = meso-tetrakis(p-tolyl)porphyrinato; $TPPF_{28}$ = octacosafluoro-meso-tetraphenylporphyrinato

Table 2: Magnetic Properties of $[Fe(TPP)]_2O$ and Derivatives

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Compound	Exchange Coupling Constant (J, cm^{-1})	Method	Reference
$[(TPP)Fe]_2O$	-135.7	Solid-State Susceptibility	[9]
$[(TPP)Fe]_2O$	-145	^{13}C NMR (in solution)	[9]
$[(TPP(4\text{-}OCH_3))Fe]_2O$	-146.8	Solid-State Susceptibility	[9]
$[(TTP)Fe]_2O$	-142	Solid-State Susceptibility	[1]

Experimental Protocol: Magnetic Susceptibility Measurement

Determining the exchange coupling constant (J) is crucial for understanding the bonding in $[Fe(TPP)]_2O$. This is typically achieved by measuring the magnetic susceptibility of a solid sample over a range of temperatures using a SQUID (Superconducting Quantum Interference Device) magnetometer.

Step-by-Step Methodology:

- Sample Preparation: A precisely weighed sample (typically 5-15 mg) of crystalline $[Fe(TPP)]_2O$ is loaded into a gelatin capsule or other suitable sample holder. The exact mass is recorded.
- Mounting: The sample holder is mounted in the SQUID magnetometer. The system is then purged with helium gas and cooled to the starting temperature (e.g., 300 K).
- Data Collection: The magnetic moment of the sample is measured at a constant applied magnetic field (e.g., 0.5 Tesla) as the temperature is varied, typically from 300 K down to 2 K.
- Diamagnetic Correction: The raw data is corrected for the diamagnetic contribution of the sample holder and the core diamagnetism of the molecule itself. The latter is calculated using Pascal's constants.

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- Data Analysis and Fitting: The molar magnetic susceptibility (χ_m) is plotted against temperature (T). The resulting data is then fit to the spin-Hamiltonian equation for an exchange-coupled dimer (the Bleaney-Bowers equation):

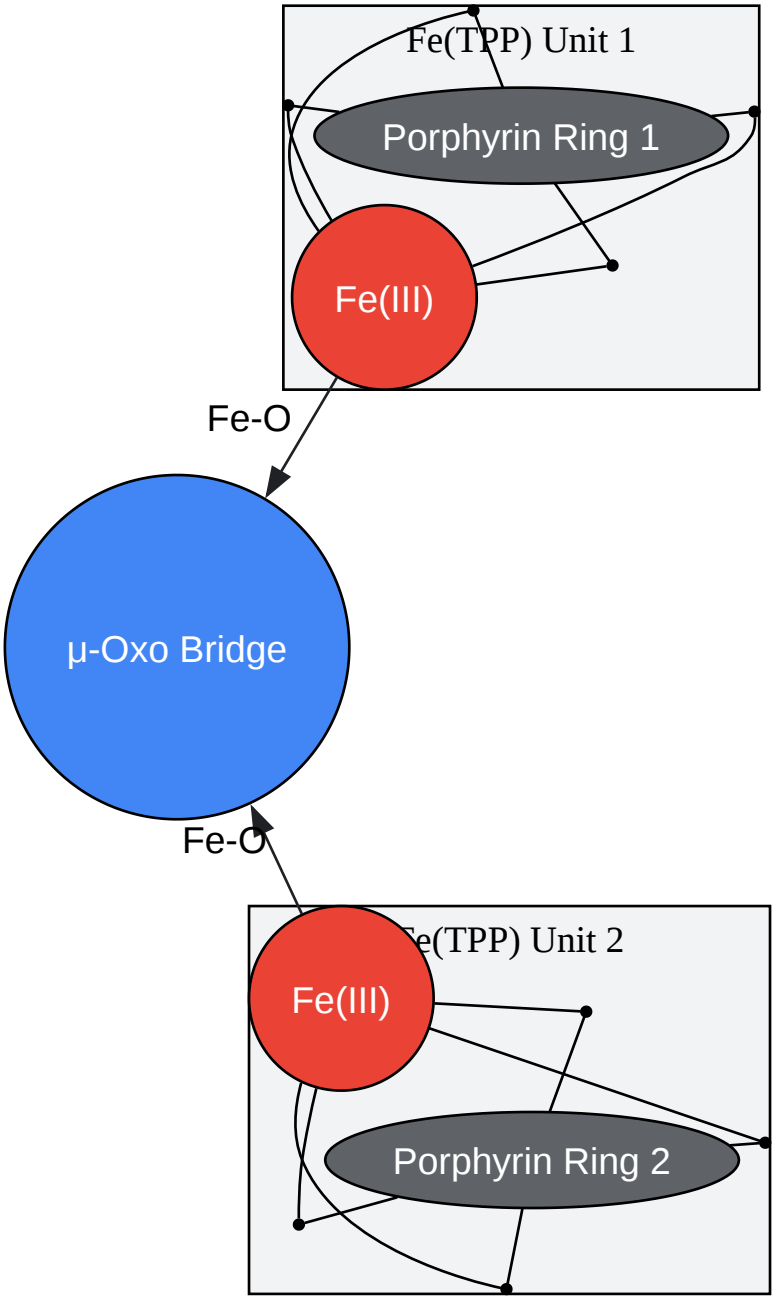
  $\chi_m = (2Ng^2\beta^2/kT) * [3 + \exp(-2J/kT)]^{-1}$

  Where N is Avogadro's number, g is the Landé g-factor, β is the Bohr magneton, k is the Boltzmann constant, and T is the temperature. The fitting procedure allows for the extraction of the exchange coupling constant, J.

Causality: This experiment works because the thermal energy (kT) at different temperatures alters the population of the magnetic energy levels. At very low temperatures, only the diamagnetic S=0 ground state is populated, resulting in near-zero susceptibility. As the temperature increases, the thermally accessible S=1 excited state becomes populated, leading to an increase in susceptibility, which peaks and then decreases at higher temperatures, following Curie-Weiss law behavior. The shape of this χ_m vs. T curve is uniquely dependent on the value of J.

Visualizations

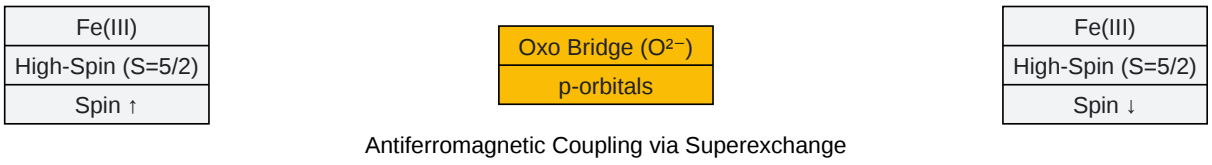
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Caption: Molecular structure of $[Fe(TPP)]_2O$.

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Caption: Antiferromagnetic coupling in the Fe-O-Fe bridge.

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